

A Comprehensive Technical Guide to Hippuryl-His-Leu-OH in Research

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Compound of Interest

Compound Name: Hippuryl-His-Leu-OH

Cat. No.: B1329654

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For researchers, scientists, and professionals in drug development, understanding the tools of the trade is paramount. This guide provides an in-depth look at **Hippuryl-His-Leu-OH**, a key substrate in the study of the Renin-Angiotensin System (RAS), a critical pathway in cardiovascular regulation.

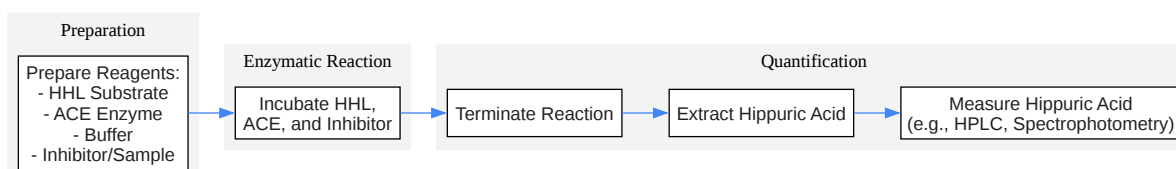
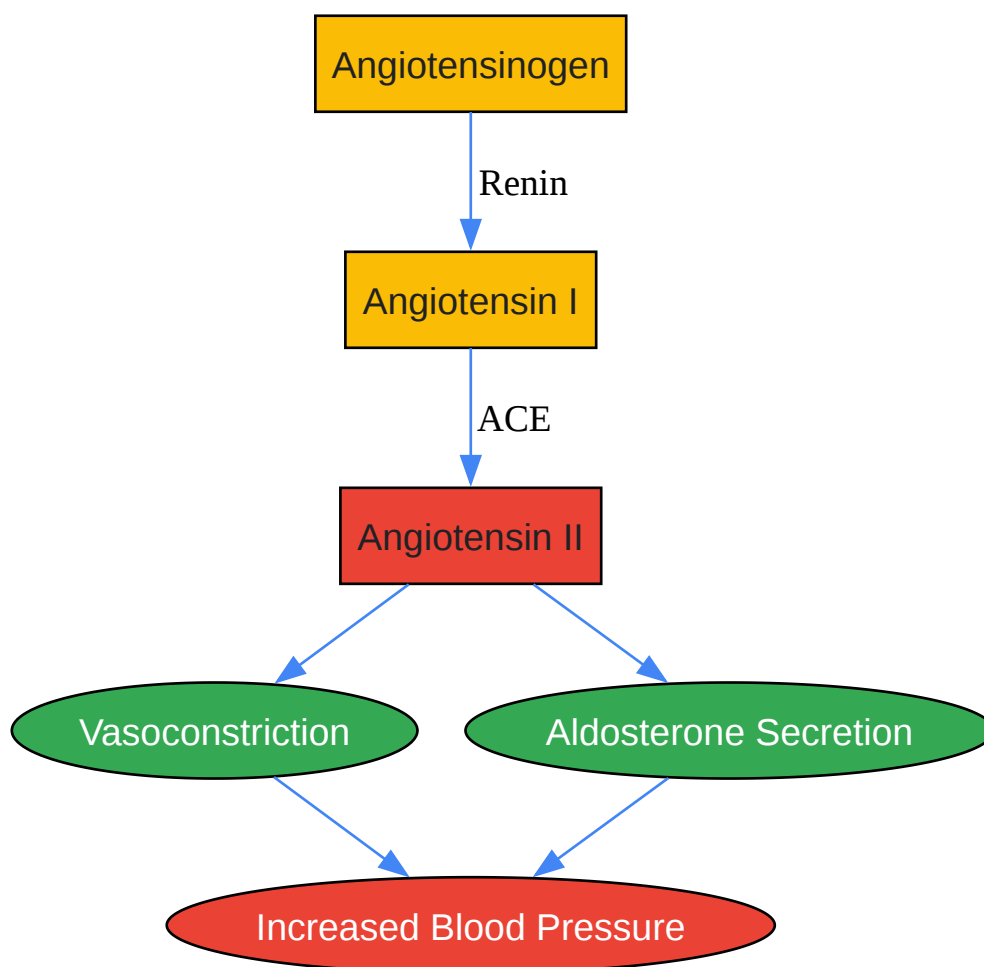
Synonyms and Identifiers for Hippuryl-His-Leu-OH

In scientific literature, **Hippuryl-His-Leu-OH** is known by a variety of names. Clarity in terminology is crucial for accurate research and communication. The following table summarizes the most common synonyms and identifiers for this compound.^{[1][2][3][4][5][6][7][8][9][10]}

Category	Synonym/Identifier
Common Abbreviations	HHL, Hip-His-Leu, Bz-Gly-His-Leu, N-Benzoyl-Gly-His-Leu
Full Chemical Names	Hippuryl-L-histidyl-L-leucine, N-(N-(N-benzoylglycyl)-L-histidiny)-L-leucine, benzoyl-glycyl-histidyl-leucine
IUPAC Name	(2S)-2-[[[(2S)-2-[(2-benzamidoacetyl)amino]-3-(1H-imidazol-5-yl)propanoyl]amino]-4-methylpentanoic acid
CAS Number	31373-65-6

The Role of Hippuryl-His-Leu-OH in the Renin-Angiotensin Signaling Pathway

Hippuryl-His-Leu-OH serves as a synthetic substrate for Angiotensin-Converting Enzyme (ACE), a central enzyme in the Renin-Angiotensin System (RAS).^{[2][11][12][13][14]} The RAS is a hormonal cascade that plays a vital role in regulating blood pressure and fluid balance. The canonical RAS pathway is depicted below.



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